

spectral data comparison for 1-Ethoxypent-1-ene identification

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Compound Focus: 1-Ethoxypent-1-ene

CAS No.: 5909-75-1

Cat. No.: S6595720

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Compound Identification and Availability

The table below summarizes the key identifiers for **1-Ethoxypent-1-ene** from the search results, which can be used for sourcing materials or verifying the compound [1] [2].

Property	Value
CAS Number	5909-75-1 [1] [2]
Molecular Formula	C ₇ H ₁₄ O [1] [2]
Molecular Weight	114.19 g/mol [1]
Canonical SMILES	CCCC=COCC [1]
Systematic Name	1-ethoxypent-1-ene [1]

Framework for Spectral Data Comparison

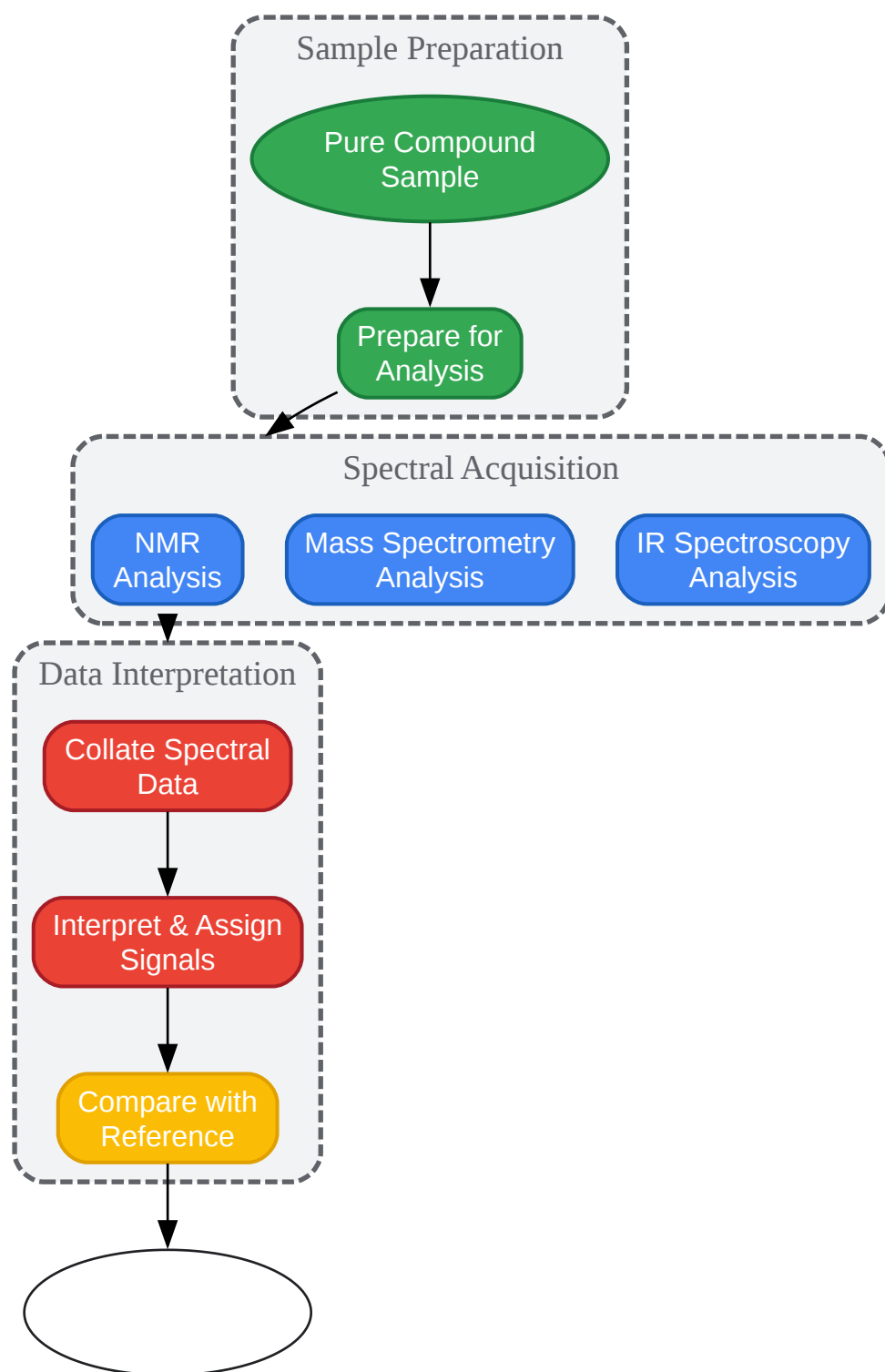
Since the search results do not contain the experimental spectral data, your guide will need to structure this information from other sources. The table below outlines the core components of a robust spectral data

comparison.

Aspect	Description
Techniques	Compare data from key techniques: Nuclear Magnetic Resonance (NMR) (^1H , ^{13}C), Mass Spectrometry (MS) (including fragmentation patterns), and Infrared (IR) Spectroscopy [1] [2].
Data Presentation	Present quantitative data in clear tables. For NMR, include chemical shifts (δ in ppm), multiplicity, integration, and coupling constants. For MS, list key mass fragments and their relative abundance.
Protocol Details	Specify the critical experimental parameters for reproducibility, such as solvent used for NMR, ionization method for MS, and instrument model where relevant.
Distinguishing Features	Highlight spectral signals that are most characteristic of 1-Ethoxypent-1-ene and that can be used to distinguish it from structural isomers.

Proposed Experimental Workflow

Based on standard laboratory practice for compound identification, here is a visual workflow that your guide could describe. The DOT script is provided below for your use.



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This diagram illustrates the logical flow from sample preparation to final identification, which you can adapt once you have the specific data [3] [4].

A Note on Creating Visualizations

To edit and render the provided DOT script, you can use:

- **Online Editors:** Platforms like Graphviz Online allow you to paste the code and instantly see the diagram without any software installation [5].
- **Code Editors:** The **Graphviz Interactive Preview** extension for Visual Studio Code provides a convenient side-by-side preview while you edit the code [6].

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References

1. CAS 5909-75- 1 -Ethoxy- 1 -pentene - Alfa Chemistry 1 [alfa-chemistry.com]
2. 5-Ethoxy- -pentene | Chemical Substance Information | J-GLOBAL [jglobal.jst.go.jp]
3. User Guide — graphviz 0.21 documentation [graphviz.readthedocs.io]
4. graphics - GraphViz - How to connect subgraphs? - Stack Overflow [stackoverflow.com]
5. Online - Online Graph Graphviz Editor Visualization [graphvizonline.net]
6. visual studio code - How visualize .dot file with " Graphviz ..." [stackoverflow.com]

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